

Propenylguaiacol: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Propenylguaiacol*

Cat. No.: *B7806495*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propenylguaiacol, more commonly known as isoeugenol, is a naturally occurring phenylpropanoid, a class of organic compounds synthesized by plants from the amino acid phenylalanine. It is a structural isomer of eugenol and is found in the essential oils of various plants, including ylang-ylang (*Cananga odorata*), cloves (*Syzygium aromaticum*), and nutmeg. [1][2][3] Isoeugenol is widely utilized in the flavor and fragrance industries for its characteristic sweet, spicy, and clove-like aroma and serves as a precursor in the synthesis of vanillin.[3][4] Beyond its sensory attributes, isoeugenol has garnered significant interest in the scientific community for its diverse biological and pharmacological properties, including antioxidant, anti-inflammatory, antimicrobial, and analgesic effects.[2][5][6] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of isoeugenol, with a focus on experimental methodologies and underlying mechanisms of action.

Chemical Structure and Identification

Isoeugenol is a propenyl-substituted guaiacol that can exist as two geometric isomers: *cis* (Z) and *trans* (E).[3] The *trans* isomer is typically a crystalline solid, while the *cis* isomer is an oily liquid at room temperature.[3]

Identifier	Value
IUPAC Name	2-methoxy-4-(prop-1-en-1-yl)phenol
Synonyms	4-Propenylguaiaicol, Isoeugenol
Molecular Formula	C ₁₀ H ₁₂ O ₂
CAS Number	97-54-1

Table 1: Chemical Identification of Isoeugenol. This table summarizes the key chemical identifiers for isoeugenol.

Isomer	IUPAC Name	SMILES String	InChI Key
trans (E)	2-methoxy-4-[(E)-prop-1-enyl]phenol	<chem>C/C=C/C1=CC(=C(C=C1)O)OC</chem>	BJIOGJUNALELMI-ONEGZZNKSA-N
cis (Z)	2-methoxy-4-[(Z)-prop-1-enyl]phenol	<chem>C/C=C\C1=CC(=C(C=C1)O)OC</chem>	BJIOGJUNALELMI-ARJAWSKDSA-N

Table 2: Chemical Structure Identifiers for cis- and trans-Isoeugenol. This table provides the specific IUPAC names, SMILES strings, and InChI keys for the geometric isomers of isoeugenol.

Physicochemical Properties

The physicochemical properties of isoeugenol are crucial for its application in various fields, including its formulation in drug delivery systems and its behavior in biological systems.

Property	Value	Reference
Molecular Weight	164.20 g/mol	[1]
Appearance	Pale yellow oily liquid	[7]
Melting Point	-10 °C (14 °F; 263 K)	[3]
Boiling Point	266 °C (511 °F; 539 K)	[3]
Solubility in water	810 mg/L (sparingly soluble)	[1][3]
Solubility in organic solvents	Soluble in most organic solvents	[3]
log P (Octanol/Water Partition Coefficient)	3.04	[1]
pKa (Predicted)	10.10 ± 0.31	[8]

Table 3: Physicochemical Properties of Isoeugenol. This table presents a summary of the key physicochemical properties of isoeugenol, with corresponding citations.

Biological and Pharmacological Properties

Isoeugenol exhibits a broad spectrum of biological activities, making it a compound of significant interest for pharmaceutical and nutraceutical applications.

Antimicrobial Activity

Isoeugenol has demonstrated potent antibacterial and antifungal properties.[5] Its mechanism of action is primarily attributed to the disruption of microbial cell membrane integrity and the inhibition of key enzymes essential for microbial survival.[5] It has shown efficacy against a range of pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA) with Minimum Inhibitory Concentration (MIC) values of 0.25-1.0 µg/mL, and Gram-negative bacteria such as *Pseudomonas aeruginosa* and *Escherichia coli* with MIC values in the range of 0.5–2.0 µg/mL.[5] Its antifungal activity against *Candida* species has been observed with MIC values from 0.5 to 1.5 µg/mL.[5]

Antioxidant Activity

The antioxidant properties of isoeugenol are well-documented and are attributed to its phenolic hydroxyl group, which can donate a hydrogen atom to scavenge free radicals.[6][9] This activity is crucial in combating oxidative stress, a key factor in the pathogenesis of numerous chronic diseases.[10] Studies have shown that isoeugenol can effectively scavenge DPPH and ABTS radicals in a concentration-dependent manner.[6] The antioxidant mechanism involves direct trapping of free radicals through hydrogen or electron transfer.[6] Isoeugenol has been shown to be a more potent antioxidant than its isomer eugenol.[6]

Anti-inflammatory Effects

Isoeugenol possesses significant anti-inflammatory properties.[2] Research suggests that its anti-inflammatory action is mediated through the modulation of various signaling pathways involved in the inflammatory response. For instance, a synthesized derivative of isoeugenol, isoeugenodilol, has been shown to inhibit the Pyk2-ERK1/2 signaling pathway, which is involved in cell proliferation and migration.[11] Furthermore, studies on the related compound eugenol suggest that these phenylpropanoids can modulate key inflammatory pathways such as the NF- κ B and MAPK pathways, leading to a reduction in the production of pro-inflammatory cytokines.[12][13]

Natural Occurrence and Synthesis

Isoeugenol is naturally found in various essential oils. It can be extracted from plant sources such as clove buds (up to 1%), betel leaf (around 10%), and ylang-ylang (up to 0.5%).[4][14]

Industrially, isoeugenol is commonly synthesized from its isomer, eugenol, through an isomerization reaction.[3] This process typically involves heating eugenol in the presence of a base, such as potassium hydroxide.[15]

Experimental Protocols

Synthesis of Isoeugenol from Eugenol

Objective: To isomerize eugenol to isoeugenol.

Materials:

- Eugenol

- Potassium hydroxide (KOH)
- Diol solvent (e.g., 1,2-propanediol or 1,2-pentanediol)[[15](#)]
- Toluene
- Acid (for neutralization)
- Nitrogen gas
- Three-necked flask, condenser, heating mantle, magnetic stirrer

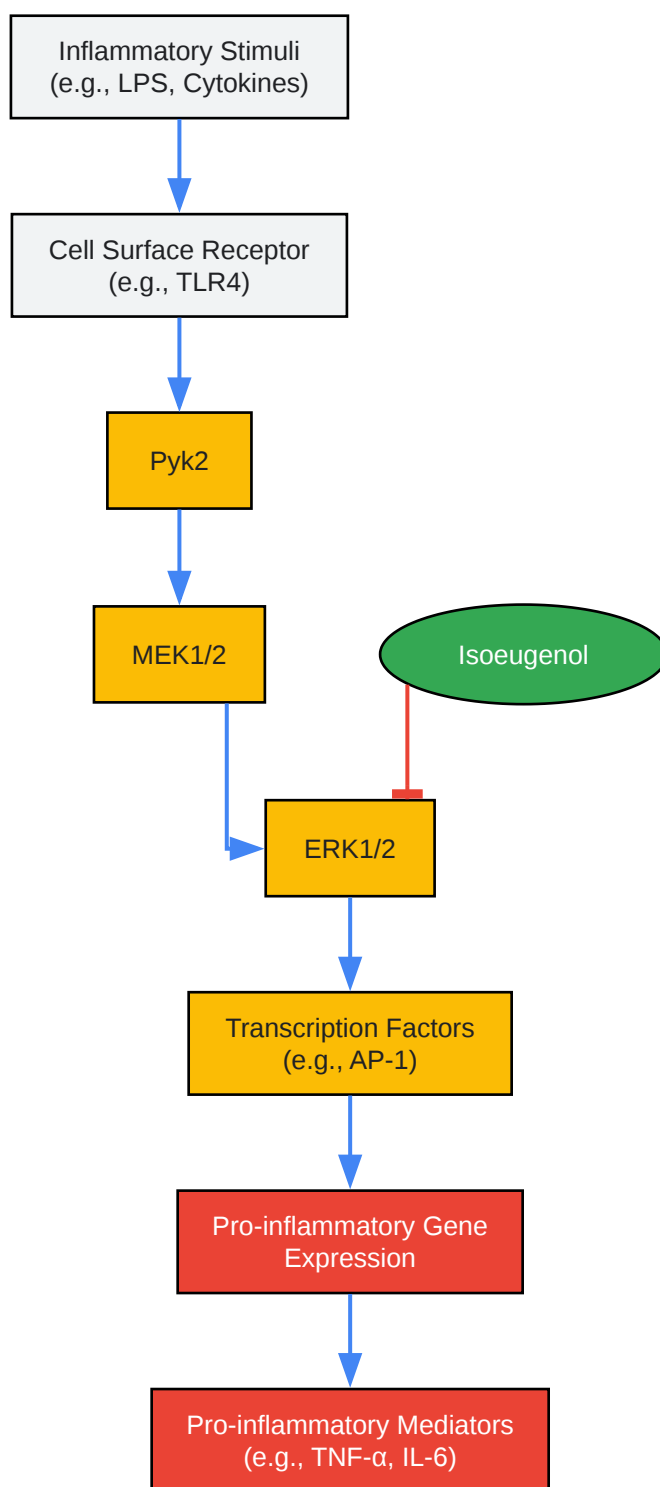
Procedure:

- In a three-necked flask equipped with a condenser and a magnetic stirrer, add eugenol, potassium hydroxide, and the diol solvent in a molar ratio of 1:2.5-3.5:5-8, respectively.[[15](#)]
- Purge the flask with nitrogen gas to create an inert atmosphere.
- Heat the reaction mixture to 160-170°C with continuous stirring for 6-8 hours.[[15](#)]
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the reaction mixture by adding an acid until the pH is acidic.[[15](#)]
- Add toluene to the mixture and stir.
- Filter the mixture to remove any solid precipitates and wash the solid with a small amount of toluene.[[15](#)]
- Separate the organic phase from the filtrate. Extract the aqueous phase with toluene and combine the organic phases.[[15](#)]
- Wash the combined organic phase with water until neutral.
- Remove the solvent by rotary evaporation.
- Purify the resulting isoeugenol by vacuum distillation.[[15](#)]

Signaling Pathways and Mechanisms of Action

Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of isoeugenol are believed to be mediated through the inhibition of key pro-inflammatory signaling pathways. Based on studies of related compounds and derivatives, a plausible mechanism involves the downregulation of the MAPK/ERK pathway.

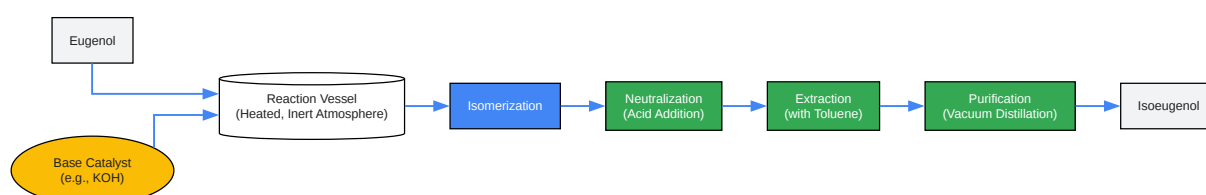


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Figure 1: Postulated Anti-inflammatory Signaling Pathway of Isoeugenol. This diagram illustrates a potential mechanism where isoeugenol inhibits the ERK1/2 signaling cascade, leading to a reduction in the expression of pro-inflammatory genes.

Synthesis of Isoeugenol from Eugenol Workflow

The industrial synthesis of isoeugenol from eugenol is a straightforward isomerization reaction.



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Figure 2: Experimental Workflow for the Synthesis of Isoeugenol. This diagram outlines the key steps involved in the base-catalyzed isomerization of eugenol to produce isoeugenol.

Conclusion

Propenylguaiacol (isoeugenol) is a versatile natural compound with a well-defined chemical structure and a range of interesting physicochemical and biological properties. Its antioxidant, anti-inflammatory, and antimicrobial activities make it a promising candidate for further research and development in the pharmaceutical and nutraceutical industries. The established methods for its synthesis from the readily available precursor, eugenol, further enhance its potential for various applications. This technical guide provides a foundational understanding of isoeugenol for researchers and professionals, encouraging further exploration into its therapeutic and commercial potential.

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